

An In-depth Technical Guide to DimethylNicotinaldehyde Isomers

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Compound of Interest

Compound Name: 4,6-DimethylNicotinaldehyde

Cat. No.: B055874

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For the Attention of: Researchers, Scientists, and Drug Development Professionals

This technical guide addresses the chemical properties and availability of **4,6-dimethylNicotinaldehyde** and its closely related isomers. Extensive searches of chemical databases and scientific literature indicate that **4,6-dimethylNicotinaldehyde** is not a commercially available or well-documented compound, and a specific CAS number could not be identified for this structure.

This document provides a summary of available data for structurally similar and commercially available isomers, including 2,4-dimethylNicotinaldehyde and 2,6-dimethylpyridine-3-carbaldehyde, to serve as a reference for research and development in this area.

Chemical Structure and Identification

While no specific data exists for **4,6-dimethylNicotinaldehyde**, its structure can be inferred from its IUPAC name as a pyridine ring with methyl groups at positions 4 and 6, and an aldehyde group at position 3. For comparison, the structures of related, documented isomers are presented below.

Table 1: Structures of DimethylNicotinaldehyde Isomers

Compound Name	Structure
4,6-dimethylnicotinaldehyde (Hypothetical)	
2,4-Dimethylnicotinaldehyde	
2,6-Dimethylpyridine-3-carbaldehyde	
5,6-Dimethyl-3-pyridinecarboxaldehyde	

Physicochemical Data of Related Isomers

Quantitative data for commercially available dimethylnicotinaldehyde isomers is summarized below. This information is critical for applications in synthetic chemistry and drug design.

Table 2: Physicochemical Properties of Dimethylnicotinaldehyde Isomers

Property	2,4-Dimethylnicotinaldehyde[1]	2,6-Dimethylpyridine-3-carbaldehyde	5,6-Dimethyl-3-pyridinecarboxaldehyde
CAS Number	168072-32-0[1]	650141-20-1	1174028-17-1
Molecular Formula	C ₈ H ₉ NO[1]	C ₈ H ₉ NO	C ₈ H ₉ NO
Molecular Weight	135.16 g/mol [1]	135.17 g/mol	135.17 g/mol
Purity	≥98%[1]	≥97% (NMR)	Not specified
Appearance	Not specified	Light yellow liquid	Not specified
Storage Conditions	4°C, stored under nitrogen[1]	≤ -4 °C	Not specified
SMILES	CC1=C(C=O)C(=NC=C1)C[1]	O=Cc1cncc(C)c1C	Not specified

Experimental Protocols and Methodologies

Due to the lack of specific literature on **4,6-dimethylnicotinaldehyde**, no experimental protocols for its synthesis or use can be provided.

However, the synthesis of related substituted pyridines has been documented. For instance, the synthesis of 4,6-dimethyl-2-thioxo-1,2-dihydropyridine-3-carbonitrile is achieved through a three-component condensation of cyanothioacetamide with acetaldehyde and 1-(prop-1-en-2-yl)-piperidine. This suggests that multi-component reactions could be a viable strategy for the synthesis of various substituted nicotinic aldehydes, potentially including the 4,6-dimethyl isomer.

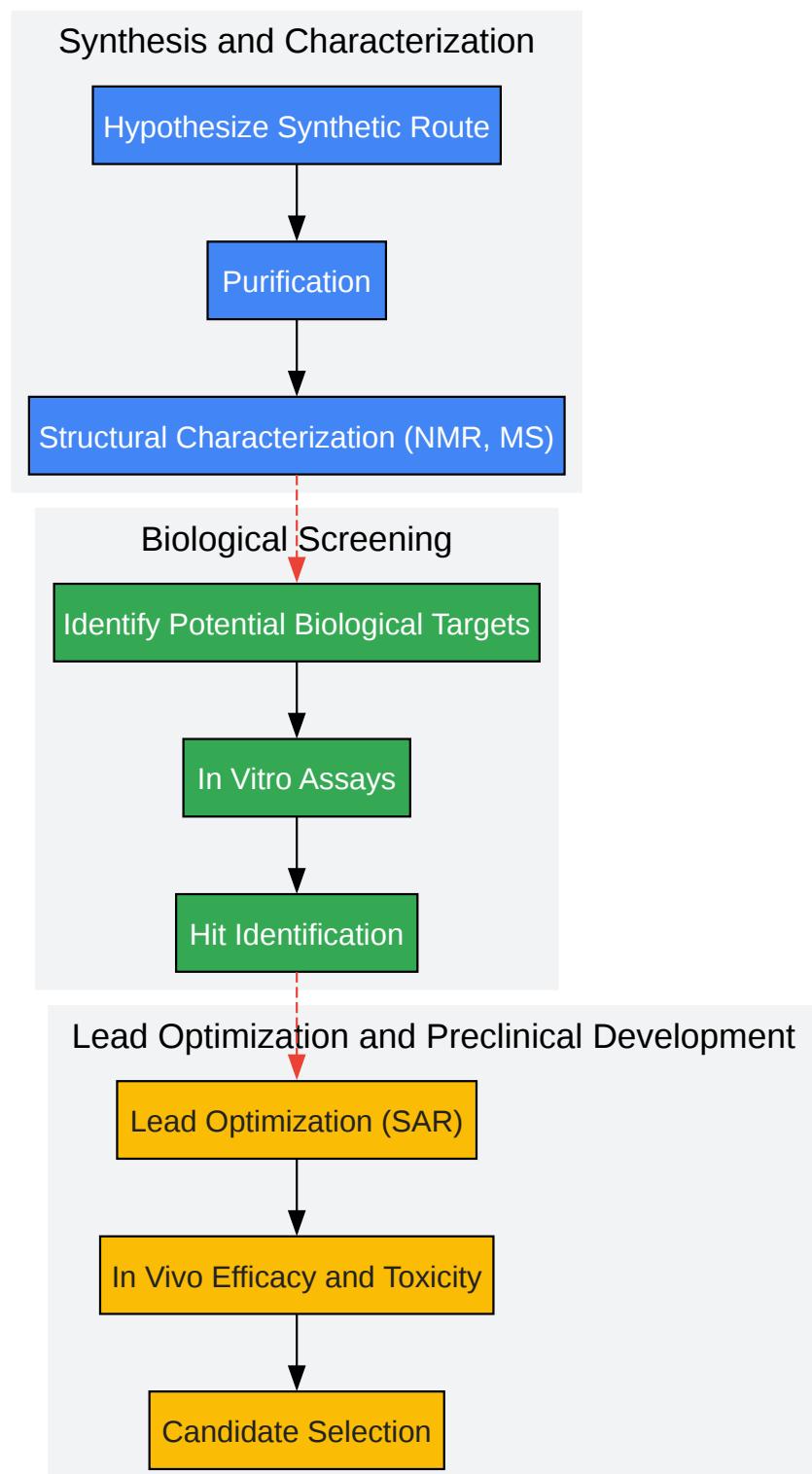
Signaling Pathways and Logical Relationships

As no biological or pharmacological studies involving **4,6-dimethylnicotinaldehyde** have been identified, there are no known signaling pathways or experimental workflows to visualize.

For researchers interested in the potential applications of such compounds, it is worth noting that a related compound, 2,6-dimethylpyridine-3-carboxaldehyde, has been used in the synthesis of Epelsiban, an oxytocin receptor antagonist. This highlights the potential for dimethylnicotinaldehyde derivatives to serve as intermediates in the development of therapeutic agents.

To illustrate a generalized workflow for the potential investigation of a novel compound like **4,6-dimethylnicotinaldehyde**, a logical diagram is provided below.

Logical Workflow for Novel Compound Investigation

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Caption: A generalized workflow for the synthesis, screening, and development of a novel chemical entity.

Conclusion

In conclusion, while a comprehensive technical guide on **4,6-dimethylnicotinaldehyde** cannot be provided due to a lack of available data, this document serves as a resource on its closely related and more accessible isomers. The provided data on these isomers can inform synthetic strategies and guide future research into this class of compounds. Researchers interested in **4,6-dimethylnicotinaldehyde** will likely need to pursue its chemical synthesis to enable further study. The potential utility of such compounds in medicinal chemistry is suggested by the applications of similar structures in drug discovery programs.

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References

- 1. chemscene.com [chemscene.com]
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